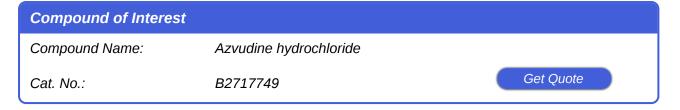


Azvudine Hydrochloride: A Comparative Benchmarking Analysis Against Leading Antiviral Agents

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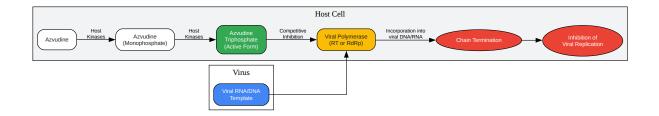
Introduction

Azvudine hydrochloride, a novel nucleoside reverse transcriptase inhibitor (NRTI), has demonstrated a broad spectrum of antiviral activity, positioning it as a candidate for the treatment of several viral infections. This guide provides an objective comparison of Azvudine's in vitro performance against a panel of established antiviral drugs for Human Immunodeficiency Virus (HIV), Hepatitis B Virus (HBV), Hepatitis C Virus (HCV), and Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2). The following sections present quantitative data, detailed experimental methodologies, and visual representations of key mechanisms and workflows to support research and development efforts.

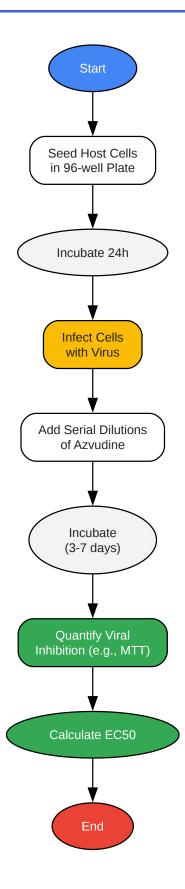
Mechanism of Action

Azvudine is a nucleoside analog that, upon intracellular phosphorylation to its active triphosphate form, acts as a competitive inhibitor of viral polymerases.[1] Its incorporation into the nascent viral DNA or RNA chain leads to premature chain termination, thereby halting viral replication.[1] Against HIV, Azvudine exhibits a dual-target mechanism by inhibiting both the reverse transcriptase and the Viral Infectivity Factor (Vif). For SARS-CoV-2, it is understood to inhibit the RNA-dependent RNA polymerase (RdRp).[2]

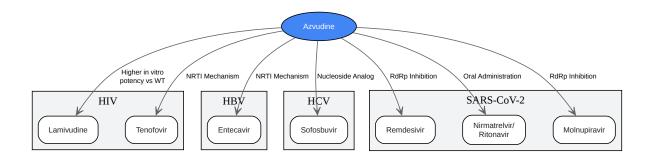












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